

Validating the use of Carbetamide in integrated weed management systems

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Compound of Interest

Compound Name: Carbetamide

Cat. No.: B1668348

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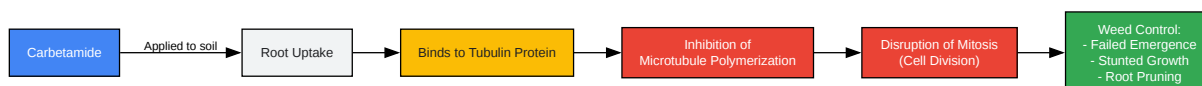
Carbetamide in Integrated Weed Management: A Comparative Guide

A strategic tool for sustainable weed control, **Carbetamide** offers a distinct mode of action crucial for managing herbicide resistance in key agricultural systems. This guide provides an objective comparison of **Carbetamide's** performance with alternative herbicides, supported by experimental data, to aid researchers and agricultural scientists in its effective integration into weed management programs.

Carbetamide, a Group 23 herbicide, serves as a valuable component in integrated weed management (IWM) strategies, particularly for controlling problematic grass weeds in pulse crops and oilseed rape.[1][2] Its primary utility lies in its unique mode of action, which helps to mitigate the evolution of herbicide-resistant weed populations.[1] This guide delves into the specifics of **Carbetamide**, presenting its performance in comparison to other chemical and non-chemical weed control methods.

Mechanism of Action

Carbetamide functions as a mitosis inhibitor, disrupting the formation of microtubules which are essential for cell division in plants.[2][3] It is primarily absorbed by the roots of emerging weeds. This mode of action leads to the failure of weed seedling emergence or severe stunting and root pruning of those that do emerge, ultimately preventing them from competing with the crop and producing seeds.



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Caption: **Carbetamide**'s mechanism of action.

Performance and Efficacy: A Comparative Analysis

Carbetamide is particularly effective against several key grass weeds, including annual ryegrass, barley grass, and brome grass, even those resistant to other herbicide groups. Its performance is often compared to propyzamide, another residual herbicide commonly used in similar cropping systems.

Table 1: **Carbetamide** Performance Against Annual Ryegrass in Pulses

Treatment	Application Rate (g ai/ha)	Application Timing	Weed Control (%) - 35 DAS	Weed Control (%) - 85 DAS
Carbetamide	1002	IBS	>90	>95
Carbetamide	2100	IBS	>90	>95
Carbetamide	1002	PSPE	>90	>95
Carbetamide	2100	PSPE	>90	>95
Carbetamide	1002	EPE	70-78 (at 55 DAS)	82
Carbetamide	2100	EPE	70-78 (at 55 DAS)	>95
Propyzamide	-	IBS	Equivalent to Carbetamide (1002 g ai/ha)	Equivalent to Carbetamide (1002 g ai/ha)
Untreated Control	-	-	0	0

*DAS: Days After Sowing. IBS: Incorporated by Sowing. PSPE: Post-Sowing, Pre-Emergence. EPE: Early Post-Emergence. Data adapted from patent information.

Trials have indicated that **Carbetamide**'s efficacy is often equal to or slightly better than propyzamide. For instance, research has shown that a full dose of propyzamide (as Kerb Flo at 2.1 l/ha) resulted in approximately 85% control of black-grass, while a full dose of **carbetamide** (3.5 kg/ha) provided 60% control in oilseed rape. However, in pulse crops, trials between 2014 and 2019 demonstrated that **Carbetamide** provided equivalent or superior control of brome grass compared to the industry standard, propyzamide.

Integration into Weed Management Systems

A key advantage of **Carbetamide** is its fit within an IWM approach, which emphasizes the use of multiple weed control tactics to achieve long-term sustainability.

Key considerations for integrating **Carbetamide**:

- **Herbicide Rotation:** To prevent the development of resistance and enhanced microbial degradation, it is recommended to apply **Carbetamide** to a field no more than once every four years. Rotating with herbicides from different mode of action groups is crucial.
- **Tank-Mixing:** **Carbetamide** can be tank-mixed with broadleaf herbicides like simazine to broaden the spectrum of controlled weeds. It is also compatible with knockdown herbicides such as paraquat.
- **Application Flexibility:** As a non-volatile herbicide, **Carbetamide** can be applied up to seven days before being incorporated into the soil by sowing, offering a flexible application window.

Alternative Weed Management Strategies

While **Carbetamide** is a powerful tool, a truly integrated system incorporates a variety of control methods.

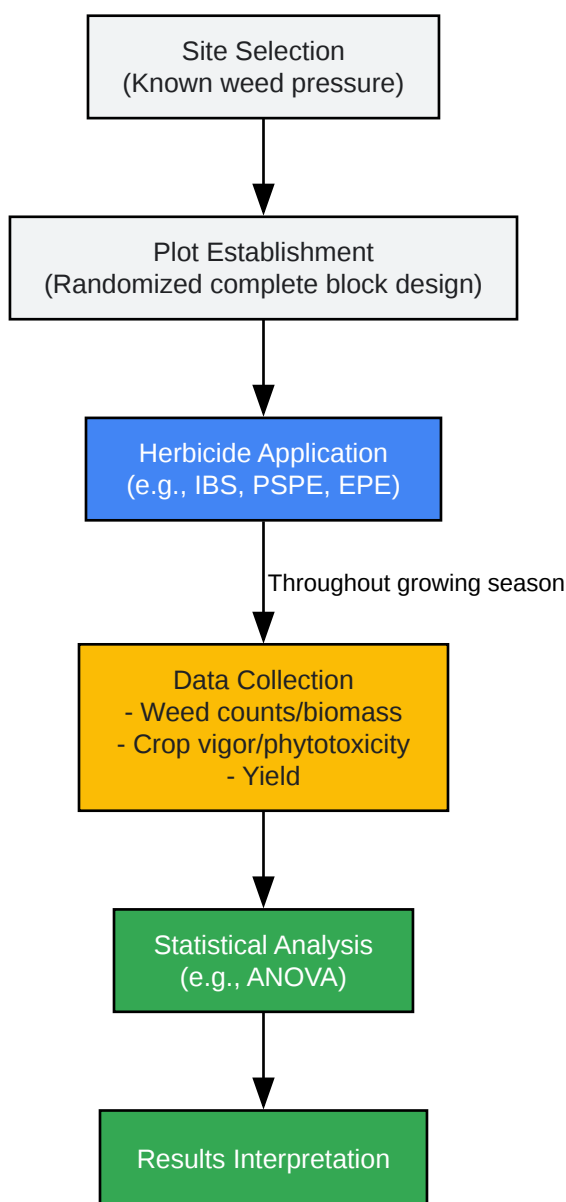
Table 2: Comparison of Weed Management Alternatives

Method	Mode of Action	Primary Target Weeds	Advantages	Disadvantages
Chemical				
Propyzamide	Mitosis inhibitor (Group 3)	Annual grasses	Effective residual control	Potential for resistance and off-target movement
Trifluralin	Mitosis inhibitor (Group 3)	Annual grasses and some broadleaf weeds	Broad-spectrum pre-emergent control	Requires mechanical incorporation; potential for crop injury
Simazine	Photosynthesis inhibitor (Group 5)	Broadleaf weeds	Residual control	Potential for groundwater contamination; resistance in some weed species
Pyroxasulfone	Seedling shoot growth inhibitor (Group 15)	Annual grasses and some broadleaf weeds	Effective on herbicide-resistant grasses	Can be expensive; potential for crop injury in some conditions
Clethodim	ACCase inhibitor (Group 1)	Grasses	Post-emergent control of emerged grasses	No residual activity; resistance is widespread in some grass species
Non-Chemical				
Crop Rotation	Cultural	All	Breaks weed cycles; improves soil health	Requires long-term planning

Cover Cropping	Cultural	All	Suppresses weed germination and growth	Can be difficult to manage and terminate
Tillage	Mechanical	All	Buries weed seeds; disrupts weed growth	Can lead to soil erosion and moisture loss
Hand Weeding	Mechanical	All	Highly selective	Labor-intensive and costly for large areas

Experimental Protocols

Detailed experimental protocols are essential for the validation and comparison of herbicide efficacy. Below is a generalized workflow for a typical herbicide field trial.



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